Using Sulforhodamine B 2-acid fluoride in flow cytometry

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Compound of Interest	
Compound Name:	*Sulforhodamine B 2-acid fluoride*
CAS No.:	*98806-82-7*
Cat. No.:	*B1308495*

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Application Note: High-Fidelity Protein Conjugation and Flow Cytometry using **Sulforhodamine B 2-Acid Fluoride** (SB2F)

Executive Summary

This application note details the use of **Sulforhodamine B 2-acid fluoride** (SB2F) as a superior alternative to traditional sulfonyl chloride or succinimidyl ester (NHS) dyes for flow cytometry.[1] While chemically related to Lissamine Rhodamine B, the acid fluoride (sulfonyl fluoride) derivative offers a distinct advantage: hydrolytic stability.

Unlike sulfonyl chlorides, which degrade within minutes in aqueous buffers, SB2F resists rapid hydrolysis, allowing for precise, reproducible labeling of primary amines (lysine residues) on antibodies and proteins.[1] This guide provides a self-validating protocol for conjugation and subsequent flow cytometric analysis, optimized for the 561 nm (Yellow-Green) laser line.

Scientific Background & Mechanism

The Chemistry of Stability

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Standard amine-reactive dyes (e.g., FITC, NHS-esters, Sulfonyl Chlorides) suffer from a "race condition": the reactive group hydrolyzes (reacts with water) simultaneously as it attempts to react with the protein.[1]

- Sulfonyl Chlorides: Extremely unstable; half-life in water is measured in minutes.[1]
- SB2F (Sulfonyl Fluoride): The sulfur-fluorine bond is significantly stronger and more stable in aqueous environments.[1] It reacts selectively with primary amines (

) at slightly alkaline pH (8.5–9.[1]0) but remains largely inert to water [1].[1]

This chemistry aligns with the principles of SuFEx (Sulfur-Fluoride Exchange), a "click chemistry" class known for high specificity and robustness [2].[1]

Spectral Characteristics

SB2F is a bright, photostable fluorophore that fills the "orange" gap in spectral panels.

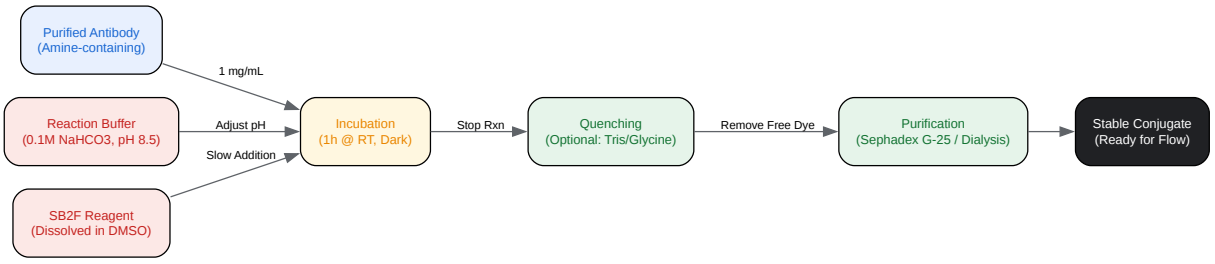
Property	Value	Optimal Laser	Bandpass Filter
Excitation Max	560 nm	561 nm (Yellow-Green)	--
Emission Max	585 nm	--	582/15 or 585/40
Stokes Shift	~25 nm	--	--
Brightness	High	--	--
Equivalent Dyes	PE (Phycoerythrin), Rhodamine Red-X	--	--

Visualization of Workflows

Figure 1: Conjugation Logic & Reaction Pathway

This diagram illustrates the stable conjugation workflow, highlighting the critical pH checkpoint.

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Caption: Workflow for SB2F conjugation. High pH (8.5) drives the amine attack on the stable sulfonyl fluoride.[1]

Figure 2: Flow Cytometry Optical Configuration

This diagram details the detection path for SB2F on a standard cytometer equipped with a 561 nm laser.



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Caption: Optical path for SB2F detection. The fluorophore is optimally excited by the 561 nm laser and detected in the PE channel.

Experimental Protocols

Protocol A: Conjugation of SB2F to Antibodies

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Objective: Covalently attach SB2F to a purified IgG antibody.

Materials:

- **Sulforhodamine B 2-acid fluoride** (SB2F) [Solid].[1]
- Anhydrous DMSO.
- Antibody (BSA/Gelatin-free) at >1 mg/mL.[1]
- Reaction Buffer: 0.1 M Sodium Bicarbonate (

  ), pH 8.5–9.0. (Critical: Sulfonyl fluorides require higher pH than NHS esters for efficient reaction).[1]
- Purification Column: Sephadex G-25 or 10K MWCO Spin Column.

Step-by-Step Procedure:

- Buffer Exchange:
  - If the antibody is in Tris or PBS with azide, dialyze or spin-filter it into the Reaction Buffer (pH 8.5).[1] Tris contains amines and will compete with the labeling; Azide inhibits some reactions.
  - Target Concentration: 1–5 mg/mL.
- Dye Preparation:
  - Dissolve 1 mg of SB2F in 100 µL anhydrous DMSO.
  - Note: Unlike sulfonyl chlorides, this stock is relatively stable, but fresh preparation is best practice.
- Conjugation Reaction:
  - Add the dye solution to the antibody solution dropwise while stirring.

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- Recommended Molar Ratio: Start with a 15:1 to 20:1 (Dye:Protein) molar excess.[1] The lower reactivity of the fluoride compared to the chloride requires a slightly higher excess or longer time.
- Incubate for 1–2 hours at Room Temperature in the dark. (SB2F allows for longer incubations without hydrolysis concerns).[1]

- Purification:
  - Pass the reaction mixture through a desalting column (Sephadex G-25) equilibrated with PBS (pH 7.2) to remove unreacted dye.[1][2]
  - Visual Check: The fast-moving colored band is your conjugate.[1] The slower band is free dye.
- Validation (Degree of Labeling - DOL):
  - Measure absorbance at 280 nm (
) and 560 nm (
).
  - Calculate DOL using the formula:
    [1]
  - Where:
    - [1]
    - (approx for SRB derivatives)[1]
    - (Correction Factor)
      (Absorbance of dye at 280nm).[1]

Protocol B: Flow Cytometry Staining

Objective: Surface staining of PBMCs using the SB2F-conjugated antibody.

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- Cell Preparation:
  - Harvest

    cells per tube.
  - Wash with FACS Buffer (PBS + 1% BSA + 0.1% Sodium Azide).[1]
- Blocking:
  - Incubate cells with Fc-Block (anti-CD16/CD32) for 10 mins at 4°C to prevent non-specific binding.[1]
- Staining:
  - Add the titrated SB2F-antibody conjugate (e.g., 0.1–1.0 µg per test).[1]
  - Incubate for 20–30 minutes at 4°C in the dark.
- Washing:
  - Add 2 mL FACS Buffer. Centrifuge (300 x g, 5 mins).
  - Repeat wash 2x.
- Acquisition:
  - Resuspend in 300 µL FACS Buffer.
  - Acquire on a flow cytometer using 561 nm excitation.
  - Detector: Use the "PE" or "Rhodamine" channel (approx. 585/40 nm filter).

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Weak Signal	pH too low during conjugation. [1]	Sulfonyl fluorides are less reactive than NHS esters. Ensure Reaction Buffer is pH 8.5–9.0.
High Background	Free dye not removed.	SB2F is hydrophobic. Use a longer desalting column or extensive dialysis.
Precipitation	Over-labeling.	The dye is hydrophobic. If DOL > 5, the antibody may precipitate. Reduce Dye:Protein ratio to 10:1.
Spectral Spillover	Overlap with PE-Cy5.	SB2F emits at 585 nm. It will spill minimally into PE-Cy5 (670 nm) but requires standard compensation matrix setup.[1]

References

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Sources

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